Application Note: Cinnamyl Propionate as a Fixative in High-Performance Perfumery

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Compound of Interest

Compound Name:	*Cinnamyl propionate*
CAS No.:	*103-56-0*
Cat. No.:	*B085909*

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Abstract

This technical guide details the application of **Cinnamyl Propionate** (CAS: 103-56-0) as a structural fixative in fine fragrance and functional perfumery. Unlike macrocyclic musks that act as "anchors," **Cinnamyl Propionate** functions as a physicochemical modifier, utilizing ester-mediated hydrogen bonding and vapor pressure suppression (Raoult's Law) to extend the substantivity of volatile heart notes (florals, spices) while bridging them to balsamic base notes. This document outlines the thermodynamic mechanism, formulation protocols, and a self-validating analytical method for quantifying fixation efficiency.

Part 1: Physicochemical Profile & Mechanism of Action

Chemical Identity & Odor Profile

Cinnamyl Propionate is the ester of cinnamyl alcohol and propionic acid. It possesses a dualistic odor profile—fruity/grape-like top nuances transitioning into a spicy, balsamic, oriental dry-down.

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Property	Data	Relevance to Fixation
Molecular Weight	190.24 g/mol	Medium-heavy molecule; suppresses volatility of lighter compounds.
LogP (o/w)	~2.7 - 3.0	High lipophilicity; excellent affinity for skin and hydrophobic fragrance matrices.
Boiling Point	~289°C	High boiling point correlates with low vapor pressure ( ), essential for tenacity.
Odor Threshold	Medium	Acts as a blender; does not overpower the primary accord at fixative concentrations.

Thermodynamic Mechanism (The "Why")

The fixation capability of **Cinnamyl Propionate** is driven by Raoult's Law and Intermolecular Forces.

- Raoult's Law Deviation: By adding **Cinnamyl Propionate** (Solute B) to a volatile heart note (Solvent A), the vapor pressure of the solution ( ) is lowered.

  Where

  is the mole fraction of the volatile note. **Cinnamyl Propionate** dilutes the volatile matrix, statistically reducing the number of volatile molecules at the liquid-air interface.

- Dipole-Dipole Interactions: The ester functional group (-COO-) in **Cinnamyl Propionate** acts as a hydrogen bond acceptor. It forms transient complexes with H-bond donors (e.g., alcohols in Rose oils, phenols in Clove/Carnation accords), physically retarding their evaporation.

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Visualizing the Mechanism

The following diagram illustrates how **Cinnamyl Propionate** "traps" volatile molecules via intermolecular bonding.

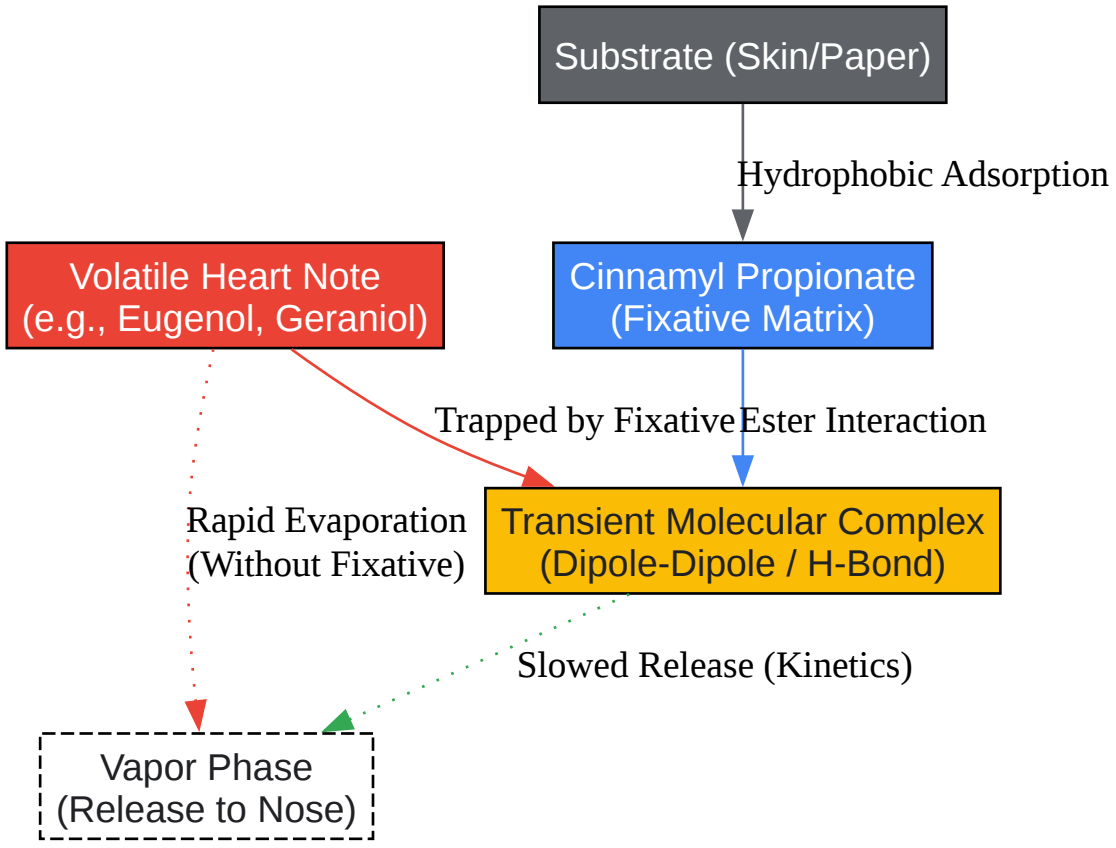

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Figure 1: Mechanism of Fixation. **Cinnamyl Propionate** forms transient complexes with volatiles, retarding their transition to the vapor phase.

Part 2: Formulation Protocol

Recommended Usage Rates

- Fine Fragrance: 1.0% – 5.0% (of fragrance concentrate).
- Functional Products (Soaps/Candles): 3.0% – 8.0% (for stability in high pH or wax bases).

Protocol: "The Oriental Bridge" Accord

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This protocol demonstrates how to use **Cinnamyl Propionate** to fix a spicy floral heart (Carnation/Rose) into a woody base.

Reagents:

- Standard Perfumery Alcohol (SDA 40B).
- Volatile Heart: Eugenol, Geraniol.
- Base: Patchouli Oil, Vanillin.
- Test Variable: **Cinnamyl Propionate**.[1][2][3][4][5]

Step-by-Step Procedure:

- Pre-Solubilization: Dissolve solid materials (Vanillin) in the Patchouli oil/**Cinnamyl Propionate** blend. Rationale: **Cinnamyl Propionate** is an excellent solvent for crystalline solids.
- Heart Integration: Add the Volatile Heart (Eugenol/Geraniol) to the Base/Fixative mixture.
- Maceration (Critical): Allow the concentrate to mature for 48 hours at 20°C before adding alcohol.
    - Scientific Note: This allows for "rounding," where weak intermolecular associations (H-bonds) stabilize before being disrupted by the ethanol solvent.
- Dilution: Add Ethanol to reach 15% concentration (Eau de Toilette).
- Chilling/Filtering: Chill to 4°C for 24 hours, then filter to remove precipitated waxes.

Part 3: Validation & Analytical Protocols (Self-Validating)

To prove the fixative effect, we utilize Static Headspace GC-MS. This method quantifies the suppression of volatility over time.

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Analytical Workflow

The objective is to compare the Headspace Concentration of a target volatile (e.g., Limonene or Geraniol) in a control solution vs. a solution containing **Cinnamyl Propionate**.

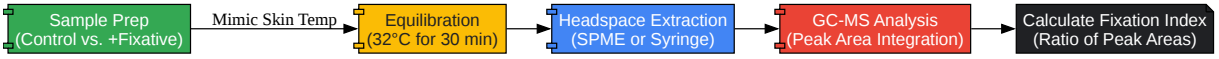

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Figure 2: Analytical workflow for validating fixative efficacy using Headspace Gas Chromatography.

Detailed Method (Standard Operating Procedure)

Instrument: GC-MS (e.g., Agilent 7890/5977). Column: DB-WAX or HP-5MS (30m x 0.25mm).

- Sample Preparation:
  - Control: 10mg Volatile Marker + 990mg Ethanol.
  - Test: 10mg Volatile Marker + 50mg **Cinnamyl Propionate** + 940mg Ethanol.
- Evaporation Phase:
  - Deposit 10µL of each solution onto separate glass slides or smelling strips.
  - Place in a draft-free chamber at 25°C.
  - Timepoints:

    (Immediate),

    ,

    .
- Headspace Sampling:

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- At each timepoint, transfer the strip/slide into a 20mL Headspace Vial and seal immediately.
- Incubate vial at 32°C (skin temperature) for 20 minutes.

- Quantification:
  - Inject headspace sample.[6][7]
  - Integrate the peak area of the Volatile Marker (not the fixative).
- Calculation:

  A positive result indicates the fixative retained more volatile marker on the substrate.

Part 4: Safety & Regulatory Compliance (E-E-A-T)

For drug development and formulation professionals, safety compliance is non-negotiable.

IFRA Standards & Sensitization

Cinnamyl Propionate (CAS 103-56-0) is an ester that can hydrolyze to release Cinnamyl Alcohol and Propionic Acid.

- Risk: Cinnamyl Alcohol is a known skin sensitizer.
- Compliance: You must calculate the "Cinnamyl Alcohol Equivalent" of your formulation.
  - Stoichiometry: 1 mole of **Cinnamyl Propionate** (MW 190.[2][5]2) releases 1 mole of Cinnamyl Alcohol (MW 134.2).
  - Conversion Factor:

    .
  - Rule: If IFRA limits Cinnamyl Alcohol to

    , your limit for **Cinnamyl Propionate** is

    .

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Toxicology Data

- RIFM Assessment: Generally recognized as safe (GRAS) for flavor use; restricted in fragrance due to sensitization potential of the cinnamyl moiety.
- Skin Irritation: Moderate at full concentration (dilution required).

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